

In Vitro Antifungal Spectrum of Nystatin in Mycolog: A Technical Guide

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Compound of Interest

Compound Name: Mycolog

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Nystatin, a polyene macrolide antibiotic derived from *Streptomyces noursei*, is a well-established antifungal agent with a primary application in the treatment of infections caused by *Candida* species.^[1] It is the active antifungal component in **Mycolog-II**, a topical formulation that also contains the corticosteroid triamcinolone acetonide for its anti-inflammatory and antipruritic properties.^{[2][3]} This technical guide provides a comprehensive overview of the in vitro antifungal spectrum of nystatin, with a focus on its activity as formulated in **Mycolog**. The information presented herein is intended for researchers, scientists, and professionals involved in drug development and antifungal research.

While extensive data exists for nystatin as a standalone compound, it is important to note that in vitro studies specifically evaluating the antifungal spectrum of the combined nystatin and triamcinolone acetonide formulation (**Mycolog**) are not readily available in the public domain. The data presented here is based on studies of nystatin alone, and any potential interactions between nystatin, triamcinolone acetonide, and the vehicle in the final product that could alter its in vitro activity are not fully elucidated.

Mechanism of Action

Nystatin exerts its antifungal effect by binding to ergosterol, a primary sterol component of the fungal cell membrane. This binding leads to the formation of pores or channels in the

membrane, disrupting its integrity and causing leakage of essential intracellular components, such as potassium ions.^{[4][5]} This disruption of the osmotic balance ultimately leads to fungal cell death.^[4] In addition to pore formation, nystatin has been shown to induce oxidative stress within the fungal cell, leading to the production of reactive oxygen species (ROS).^[4] These ROS can further damage cellular components, including proteins, lipids, and nucleic acids, contributing to the overall antifungal effect.^[4]

In Vitro Antifungal Spectrum

The in vitro antifungal activity of nystatin is broad, encompassing a wide range of yeasts and molds. The most common method for determining in vitro susceptibility is broth microdilution, which yields the Minimum Inhibitory Concentration (MIC), the lowest concentration of an antifungal agent that inhibits the visible growth of a microorganism.

Nystatin In Vitro Susceptibility Data for Various Fungal Species

Fungal Species	Number of Isolates	MIC Range (µg/mL)	MIC50 (µg/mL)	MIC90 (µg/mL)	Reference
<i>Candida albicans</i>	44	0.016 - 16	1	4	[6]
<i>Candida albicans</i>	103	0.06 - >16	1	2	[1]
<i>Candida glabrata</i>	103	0.06 - >16	1	2	[1]
<i>Candida krusei</i>	103	0.06 - >16	1	2	[1]
<i>Candida parapsilosis</i>	103	0.06 - >16	1	2	[1]
<i>Candida tropicalis</i>	103	0.06 - >16	1	2	[1]
<i>Trichophyton rubrum</i>	10	≤0.00012–0.002	-	-	[7]
<i>Trichophyton mentagrophytes</i>	10	≤0.00012–0.002	-	-	[7]
<i>Trichophyton tonsurans</i>	10	≤0.00012–0.002	-	-	[7]
<i>Malassezia restricta</i>	10	0.004–0.016	-	-	[7]

Note: MIC50 and MIC90 represent the MICs at which 50% and 90% of the isolates were inhibited, respectively.

Experimental Protocols

The following is a detailed methodology for a key experiment cited in the determination of the in vitro antifungal spectrum of nystatin, based on the Clinical and Laboratory Standards Institute

(CLSI) M27-A3 guidelines for broth microdilution testing of yeasts.

Broth Microdilution Antifungal Susceptibility Testing of Nystatin Against Candida Species

1. Preparation of Nystatin Stock Solution:

- A stock solution of nystatin is prepared by dissolving the pure powder in an appropriate solvent, such as dimethyl sulfoxide (DMSO), to a high concentration (e.g., 1600 µg/mL).

2. Preparation of Microdilution Plates:

- A series of twofold dilutions of the nystatin stock solution is prepared in a 96-well microtiter plate using RPMI 1640 medium buffered with MOPS.
- The final concentrations in the wells typically range from 0.03 to 16 µg/mL.
- A growth control well (containing medium and inoculum but no drug) and a sterility control well (containing medium only) are included on each plate.

3. Inoculum Preparation:

- The Candida isolate to be tested is subcultured on Sabouraud dextrose agar and incubated for 24 hours at 35°C.
- A suspension of the yeast is prepared in sterile saline and its turbidity is adjusted to match a 0.5 McFarland standard, which corresponds to approximately 1-5 x 10⁶ CFU/mL.
- This suspension is then diluted in RPMI 1640 medium to achieve a final inoculum concentration of 0.5-2.5 x 10³ CFU/mL in the microtiter wells.

4. Inoculation and Incubation:

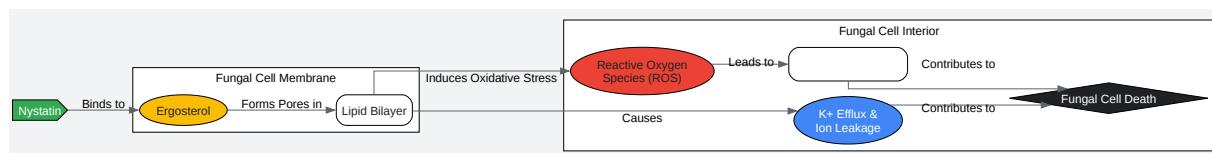
- Each well of the microtiter plate is inoculated with the standardized fungal suspension.
- The plates are incubated at 35°C for 24-48 hours.

5. Determination of MIC:

- The MIC is determined as the lowest concentration of nystatin that causes a significant inhibition of growth (typically $\geq 50\%$ reduction) compared to the growth control well.
- The endpoint can be read visually or with a spectrophotometer.

Visualizations

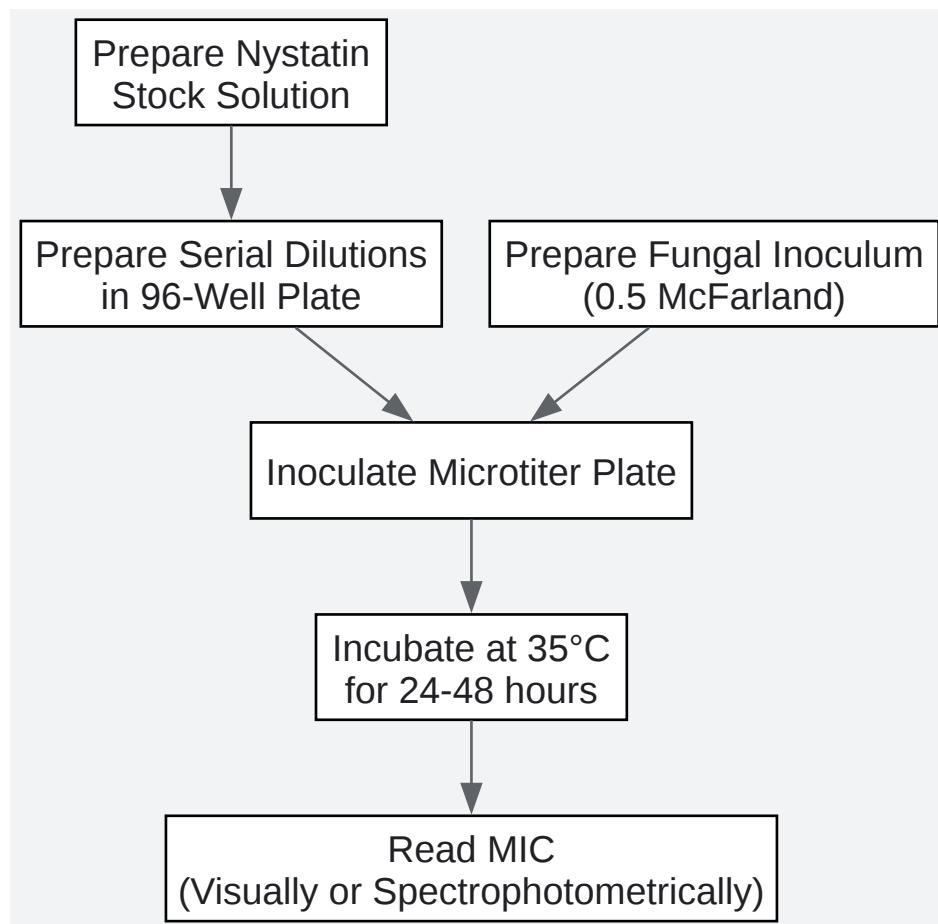
Nystatin's Mechanism of Action and Downstream Cellular Effects



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Caption: Nystatin's mechanism of action leading to fungal cell death.

Experimental Workflow for Broth Microdilution Susceptibility Testing



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Caption: Workflow for broth microdilution antifungal susceptibility testing.

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